

Comparative Efficacy of Phenmedipham and Desmedipham on Palmer Amaranth: A Research Guide

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Compound of Interest

Compound Name: Phenmedipham

Cat. No.: B1680312

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This guide provides a detailed comparison of the herbicidal efficacy of **phenmedipham** and desmedipham on Palmer amaranth (*Amaranthus palmeri*), a problematic weed in many agricultural systems. The data presented is primarily derived from a comprehensive greenhouse study conducted to evaluate the response of Palmer amaranth and sugarbeet to these herbicides.

Executive Summary

Both **phenmedipham** and desmedipham are post-emergence herbicides that function by inhibiting Photosystem II of photosynthesis.^[1] Experimental data indicates that desmedipham generally provides greater control of Palmer amaranth compared to **phenmedipham**, as evidenced by lower lethal dose (LD50) and growth reduction (GR50) values.^{[2][3]} However, this increased efficacy with desmedipham comes at the cost of greater potential for crop injury, particularly to sugarbeets.^{[2][4]} The growth stage of Palmer amaranth at the time of application is a critical determinant of herbicide efficacy. Control is significantly higher when these herbicides are applied to Palmer amaranth at the cotyledon stage compared to a height of 7 cm. A pre-packaged mixture of desmedipham and **phenmedipham** can provide effective control of cotyledon-stage Palmer amaranth, but may also cause significant crop injury.

Data Presentation

The following tables summarize the quantitative data on the efficacy of **phenmedipham**, **desmedipham**, and their combination on Palmer amaranth and the selectivity in sugarbeet.

Table 1: Efficacy and Selectivity at the Cotyledon Growth Stage

Herbicide	Palmer Amaranth LD50 (g ai ha ⁻¹)	Palmer Amaranth GR50 (g ai ha ⁻¹)	Selectivity Index ¹
Desmedipham	Lower than Phenmedipham	Lower than Phenmedipham	1.61
Phenmedipham	Higher than Desmedipham	Higher than Desmedipham	2.47
Desmedipham + Phenmedipham	-	-	3.05

¹A higher selectivity index indicates greater crop safety relative to weed control efficacy.

Table 2: Efficacy on 7-cm Tall Palmer Amaranth

Herbicide	Efficacy
Desmedipham	Did not provide effective control at labeled rates.
Phenmedipham	Did not provide effective control at labeled rates.
Desmedipham + Phenmedipham	Did not provide effective control at labeled rates.

Experimental Protocols

The data presented in this guide is based on a greenhouse experiment designed to determine the dose-response of Palmer amaranth and sugarbeet to **phenmedipham** and **desmedipham**.

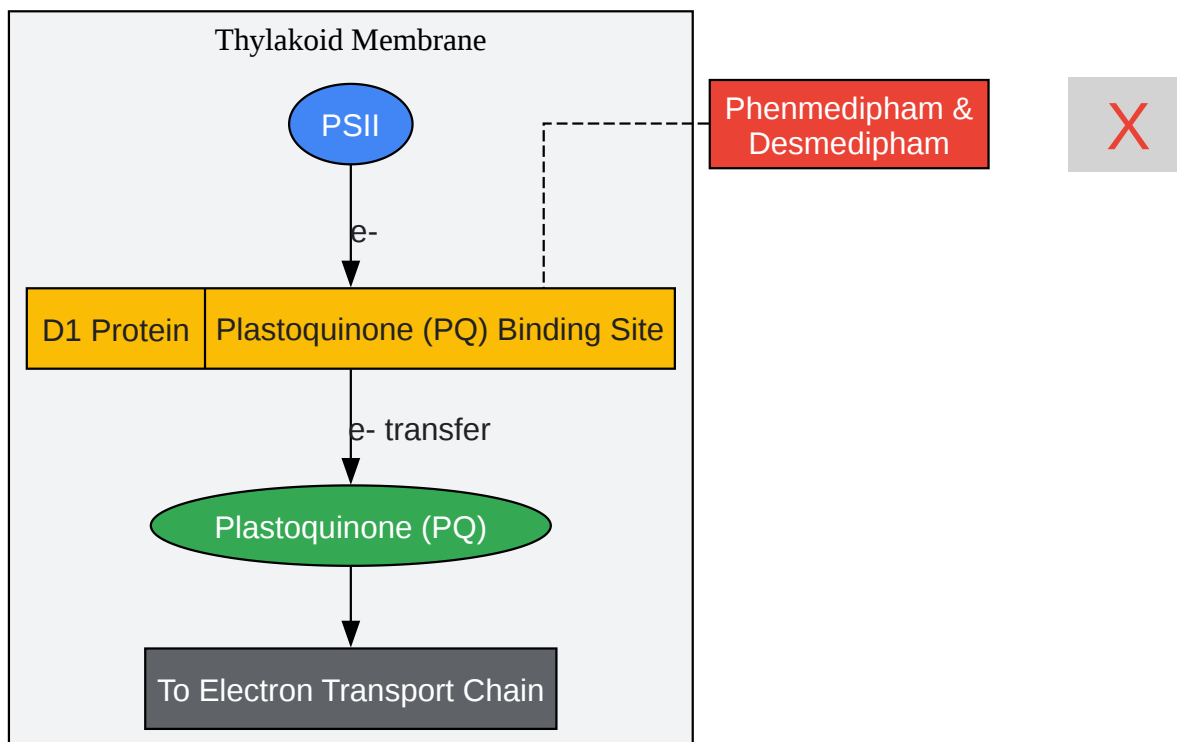
Experimental Setup:

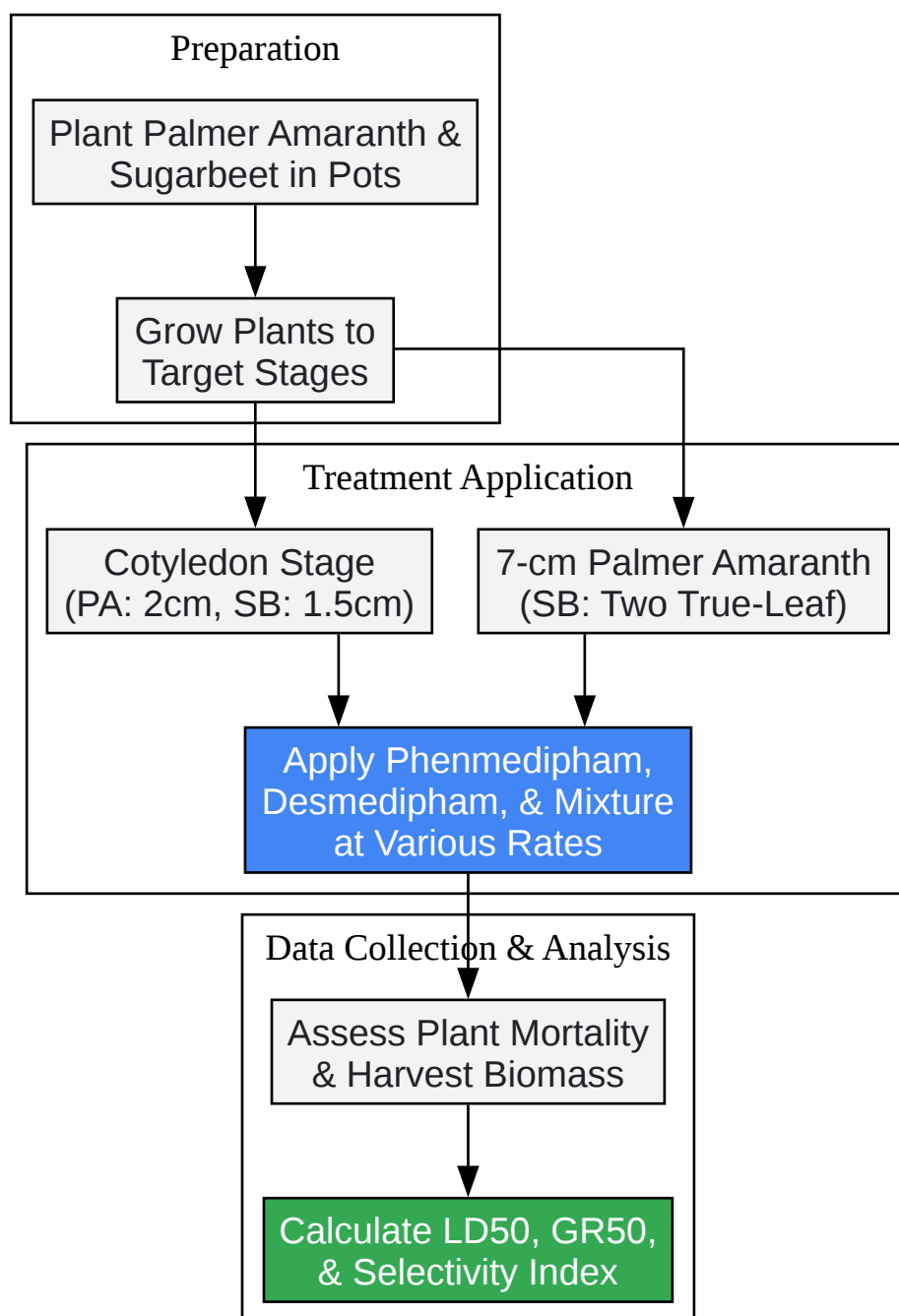
- Location: Greenhouse experiment conducted at the University of Nebraska Panhandle Research and Extension Center.

- **Plant Material:** Three populations of Palmer amaranth and four hybrids of sugarbeet were evaluated. Plants were grown in 9-cm square plastic pots filled with a peat moss and perlite-based potting mix.
- **Herbicide Treatments:** Desmedipham and **phenmedipham** were applied individually and as a pre-packaged mixture. A range of application rates were used to establish a dose-response curve.
- **Application Timings:** Herbicides were applied at two distinct growth stages:
 - **Cotyledon Stage:** Palmer amaranth was 2 cm tall, and sugarbeet was 1.5 cm tall.
 - **Two True-Leaf Stage (Sugarbeet):** Palmer amaranth was 7 cm tall, and sugarbeet was 5 cm tall.
- **Data Collection:**
 - **Mortality:** Plant survival was assessed visually.
 - **Biomass Reduction:** Aboveground plant biomass was harvested, dried, and weighed to determine the reduction in growth compared to untreated controls.
- **Statistical Analysis:** A two-parameter log-logistic model was used to determine the lethal dose required to kill 50% of the population (LD50). A three-parameter log-logistic model was used to determine the dose required to reduce plant biomass by 50% (GR50). The selectivity index was calculated by dividing the estimated dose for 10% sugarbeet injury by the estimated dose for 90% Palmer amaranth control.

Mandatory Visualizations

Signaling Pathway: Inhibition of Photosystem II





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